

# 3,3'-Thiodipropionitrile safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 3,3'-Thiodipropionitrile

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## An In-depth Technical Guide to the Safe Handling of 3,3'-Thiodipropionitrile

This guide provides comprehensive safety data and handling precautions for **3,3'-Thiodipropionitrile** (CAS No. 111-97-7), intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards and the necessary safety measures.

## Hazard Identification and Classification

**3,3'-Thiodipropionitrile** is classified as a hazardous substance. The following table summarizes its classification under the Globally Harmonized System (GHS).

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1] [2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][2]

Signal Word: Warning[3]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **3,3'-Thiodipropionitrile** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C6H8N2S	[1]
Molecular Weight	140.21 g/mol	[1][2]
Appearance	Clear colorless to slightly yellow liquid	[1][4]
Melting Point	24-25 °C	[1][4]
Boiling Point	179-180 °C @ 3 Torr; 191-194 °C @ 7 mmHg	[1][4]
Density	1.11 g/mL at 25 °C	[4]
Flash Point	195 °C (closed cup)	[1]
Refractive Index	n <sub>20/D</sub> 1.499 (lit.)	[1][4]
Solubility	Soluble in water, benzene, acetone, and ethanol.[3]	

## Experimental Protocols for Safe Handling and Emergencies

While specific experimental protocols for toxicological studies are not publicly available, the following protocols for safe handling, emergency response, and disposal are derived from standard safety data sheets.

### Protocol for Safe Handling and Storage

- Ventilation: Always handle **3,3'-Thiodipropionitrile** in a well-ventilated area, preferably in a chemical fume hood to prevent the generation of vapor or mist.[\[3\]](#)
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.[\[5\]](#)[\[6\]](#)
  - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber, neoprene).[\[6\]](#)[\[7\]](#)
  - Skin and Body Protection: Wear a lab coat and, if necessary, an apron or full-body suit to prevent skin contact.[\[6\]](#)[\[7\]](#)
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator with an appropriate cartridge.[\[5\]](#)[\[6\]](#)
- Hygiene: Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[3\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and dark place.[\[3\]](#) Keep away from incompatible materials such as strong oxidizing agents.[\[8\]](#)

## Emergency Response Protocols

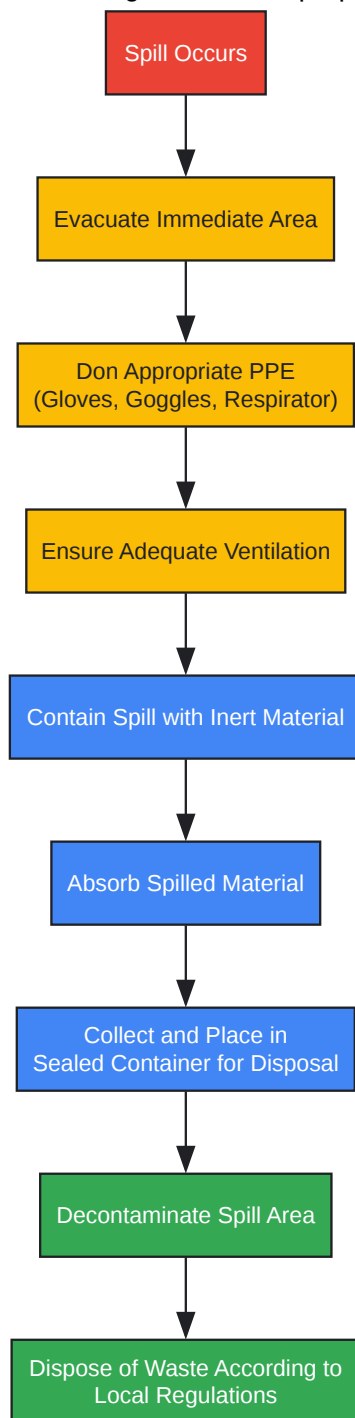
- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Seek medical attention if you feel unwell.[\[3\]](#)
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[3\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[\[3\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical attention if you feel unwell.[\[3\]](#)

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: Combustion may produce carbon monoxide, carbon dioxide, and sulfur oxides.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]
- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Wear appropriate personal protective equipment.[3]
- Environmental Precautions: Prevent the product from entering drains.[3]
- Containment and Cleaning: Absorb the spill with an inert material (e.g., dry sand, earth, or sawdust) and place it in a suitable container for disposal.[3]

## Visualization of Handling Precautions

The following diagram illustrates the logical workflow for handling a spill of **3,3'-Thiodipropionitrile**.

## Workflow for Handling a 3,3'-Thiodipropionitrile Spill



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Caption: Logical workflow for responding to a **3,3'-Thiodipropionitrile** spill.

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